

# Discovery and history of 7-Bromo-3-chlorobenzo[d]isoxazole

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## Compound of Interest

Compound Name: 7-Bromo-3-chlorobenzo[d]isoxazole

Cat. No.: B596548

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## 7-Bromo-3-chlorobenzo[d]isoxazole: A Technical Guide

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of **7-Bromo-3-chlorobenzo[d]isoxazole** based on currently available public information. The synthesis protocol described herein is a proposed method based on established chemical principles for analogous compounds, as a specific documented synthesis for this compound is not readily available in published scientific literature.

## Introduction

**7-Bromo-3-chlorobenzo[d]isoxazole** is a halogenated heterocyclic compound with the chemical formula  $C_7H_3BrClNO$ . Identified by the CAS number 1260677-07-3, this molecule belongs to the benzisoxazole class of compounds, which are known to be important scaffolds in medicinal chemistry.<sup>[1]</sup> While the specific discovery and developmental history of **7-Bromo-3-chlorobenzo[d]isoxazole** are not extensively documented in peer-reviewed scientific journals, its commercial availability suggests its role as a valuable building block or intermediate in the synthesis of more complex molecules for research and drug discovery.

The benzo[d]isoxazole core is a "privileged scaffold," meaning it is a structural motif that is recurrent in biologically active compounds.<sup>[1]</sup> Derivatives of this core have demonstrated a wide range of pharmacological activities, including but not limited to anticonvulsant, antimicrobial, and antitumor effects.<sup>[1][2]</sup> The presence of bromo and chloro substituents on the benzisoxazole ring of **7-Bromo-3-chlorobenzo[d]isoxazole** provides reactive handles for further chemical modifications, making it an attractive starting material for the synthesis of novel therapeutic agents.

This technical guide aims to consolidate the available information on **7-Bromo-3-chlorobenzo[d]isoxazole**, including its physicochemical properties and a proposed synthetic protocol.

## Physicochemical Properties

The known physicochemical properties of **7-Bromo-3-chlorobenzo[d]isoxazole** are summarized in the table below. This data has been compiled from various chemical supplier catalogs and databases.<sup>[3][4]</sup>

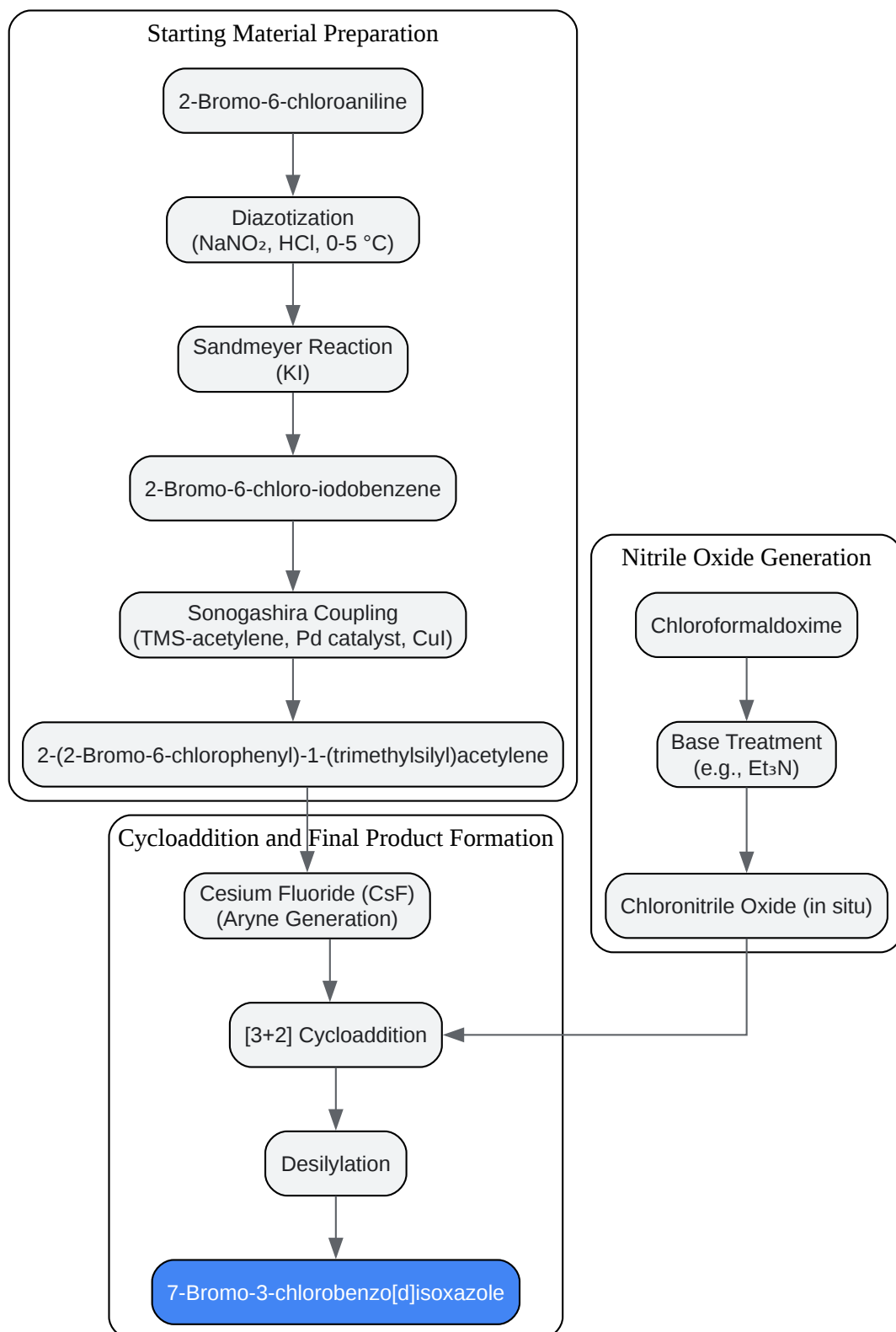
Property	Value	Source
CAS Number	1260677-07-3	<sup>[3][4]</sup>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrClNO	<sup>[3][4]</sup>
Molecular Weight	232.46 g/mol	<sup>[4]</sup>
Appearance	White powder or solid	<sup>[3]</sup>
Purity	>98% (typical)	<sup>[4]</sup>
SMILES	<chem>C1C=NOC2=C1C=CC=C2Br</chem>	<sup>[4]</sup>
InChIKey	QDDQHYMCNDGVMZ-UHFFFAOYSA-N	<sup>[3]</sup>
MDL Number	MFCD12406139	<sup>[3][4]</sup>

Note: Data such as melting point, boiling point, and solubility are not consistently reported across public sources and would require experimental determination.

## Proposed Synthesis of 7-Bromo-3-chlorobenzo[d]isoxazole

While a specific, published experimental protocol for the synthesis of **7-Bromo-3-chlorobenzo[d]isoxazole** has not been identified in the scientific literature, a plausible and efficient synthetic route can be proposed based on established methods for the preparation of substituted benzo[d]isoxazoles. A common and effective method involves the [3+2] cycloaddition of an in situ generated nitrile oxide with an aryne.<sup>[2]</sup>

The proposed synthesis would start from readily available 2-bromo-6-chloroaniline. The workflow for this proposed synthesis is depicted in the diagram below.



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